

An In-Depth Technical Guide to the Molecular Structure of 3-Isopropylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Isopropylaniline

Cat. No.: B1630885

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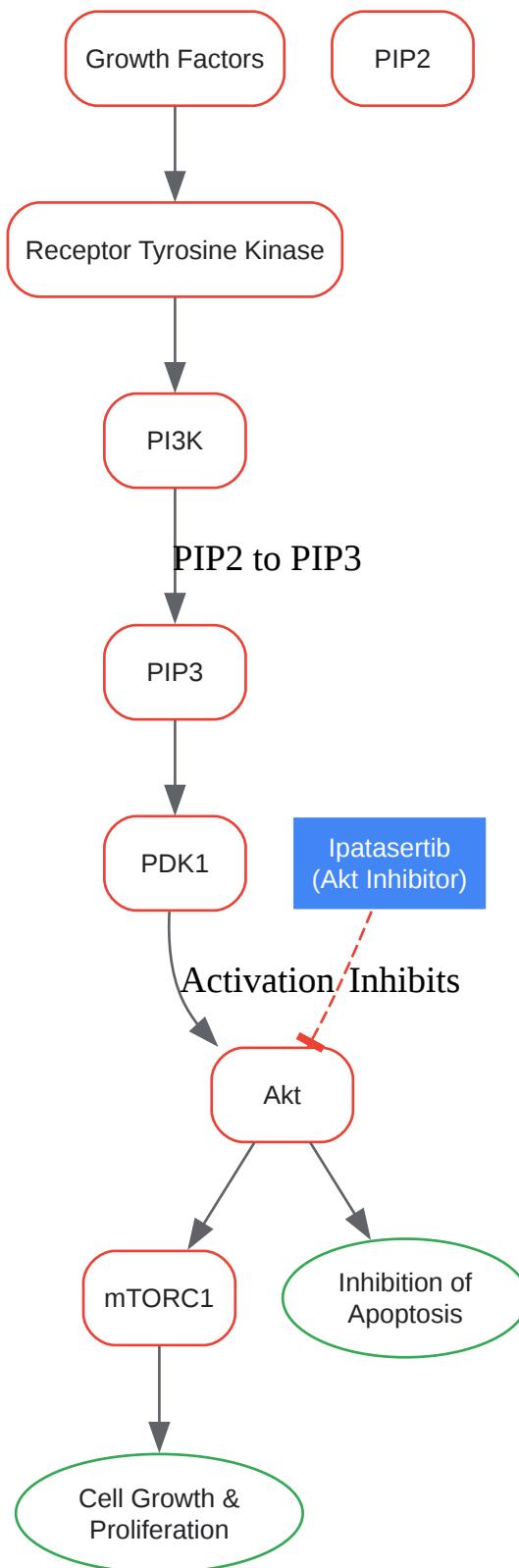
This whitepaper provides a comprehensive technical overview of the molecular structure, properties, synthesis, and spectroscopic characterization of **3-isopropylaniline**. It also explores its relevance as a chemical intermediate in the synthesis of bioactive molecules, with a focus on kinase inhibitors for cancer therapy.

Molecular Structure and Chemical Properties

3-Isopropylaniline, also known as 3-aminocumene or m-cumidine, is an aromatic amine with the chemical formula C₉H₁₃N.^{[1][2]} Its structure consists of a benzene ring substituted with an amino group (-NH₂) and an isopropyl group (-CH(CH₃)₂) at positions 1 and 3, respectively.

The presence of the electron-donating amino and isopropyl groups on the aromatic ring influences its chemical reactivity and physical properties. The molecule has a molecular weight of 135.21 g/mol.^{[1][2]}

Below is a diagram of the molecular structure of **3-isopropylaniline**.



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References

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- 2. 3-Isopropylaniline | 5369-16-4 | FI70312 | Biosynth [biosynth.com]
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